

Section 1: Core Molecular Profile and Characterization

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Compound of Interest

Compound Name: (S)-Dimethyl 2-hydroxysuccinate

Cat. No.: B019899

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(S)-Dimethyl 2-hydroxysuccinate, also known as Dimethyl L-(-)-malate, is the dimethyl ester of L-malic acid.^{[1][2]} Its value stems from the C2 stereocenter with a defined (S)-configuration, which is derived from an inexpensive and readily available natural starting material.^[3] This molecule features three key functional groups: a secondary hydroxyl group and two methyl esters, providing multiple reaction sites for synthetic transformations.^[2]

Its appearance is typically a colorless to pale yellow liquid, and it is soluble in water and various organic solvents, making it adaptable to a wide range of reaction conditions.^[2]

Table 1: Physicochemical and Spectroscopic Identifiers

Property	Value	Source(s)
CAS Number	617-55-0	[1] [4]
Molecular Formula	C ₆ H ₁₀ O ₅	[1]
Molecular Weight	162.14 g/mol	[1] [4]
IUPAC Name	Dimethyl (2S)-2-hydroxybutanedioate	[2] [5]
Synonyms	Dimethyl (S)-(-)-malate, L-(-)-Malic Acid Dimethyl Ester	[1] [2] [4]
Appearance	Colorless to almost colorless clear liquid	[2]
Density	1.223 g/mL at 25 °C	[4]
Refractive Index (n _{20/D})	1.435	[4]
Optical Rotation ([α] _{20/D})	-6.5° (neat)	[4]
SMILES	COC(=O)C--INVALID-LINK--C(=O)OC	[4]
InChI Key	YSEKNXCYRGKTBJ-BYPYZUCNSA-N	[2] [4]

Structural Elucidation and Quality Control

The identity and purity of **(S)-Dimethyl 2-hydroxysuccinate** are confirmed using a standard suite of analytical techniques.

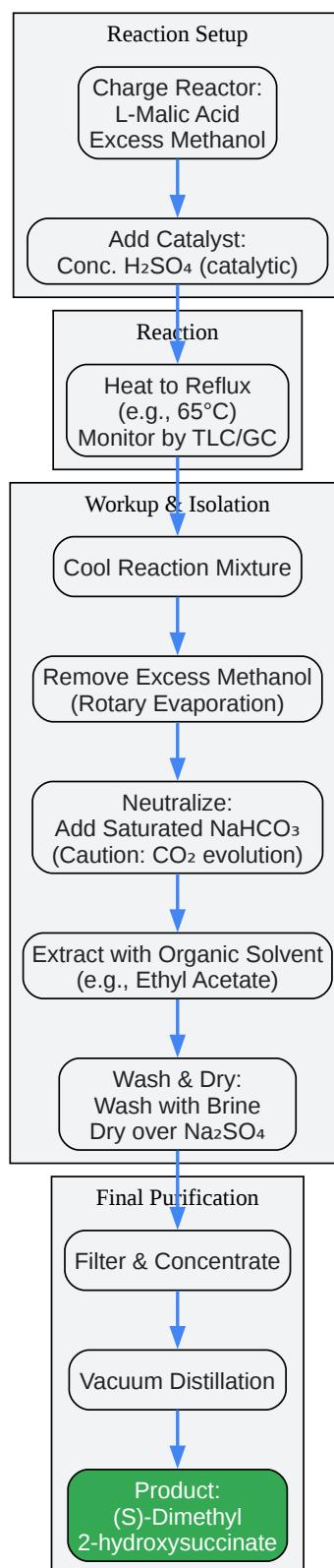
- **NMR Spectroscopy (¹H and ¹³C):** Confirms the molecular backbone and the presence of key functional groups.
- **FTIR Spectroscopy:** Identifies characteristic vibrational frequencies, such as the broad O-H stretch for the hydroxyl group (~3400 cm⁻¹) and the strong C=O stretch for the ester groups (~1730 cm⁻¹).

- Mass Spectrometry: Verifies the molecular weight and provides fragmentation patterns for structural confirmation.[5]
- Chiral HPLC/GC: Essential for determining enantiomeric purity (enantiomeric excess, e.e.), ensuring the stereochemical integrity of the material.
- Polarimetry: Measures the specific optical rotation, providing a quick and reliable confirmation of the correct enantiomer.[4]

Section 2: Synthesis and Purification: A Validated Protocol

The most direct and economically viable synthesis of **(S)-Dimethyl 2-hydroxysuccinate** is the Fischer esterification of L-malic acid. This method leverages inexpensive starting materials and a well-understood reaction mechanism.

Causality of the Experimental Design: The protocol below is designed as a self-validating system. The use of excess methanol is crucial as it serves as both a reagent and a solvent, driving the equilibrium towards the product side according to Le Châtelier's principle. The acid catalyst protonates the carbonyl oxygen of the carboxylic acids, rendering them more electrophilic and susceptible to nucleophilic attack by methanol. The final purification by vacuum distillation is selected due to the compound's relatively high boiling point and to prevent thermal decomposition that might occur at atmospheric pressure.[6]

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Caption: General workflow for the synthesis and purification of **(S)-Dimethyl 2-hydroxysuccinate**.

Detailed Experimental Protocol: Fischer Esterification

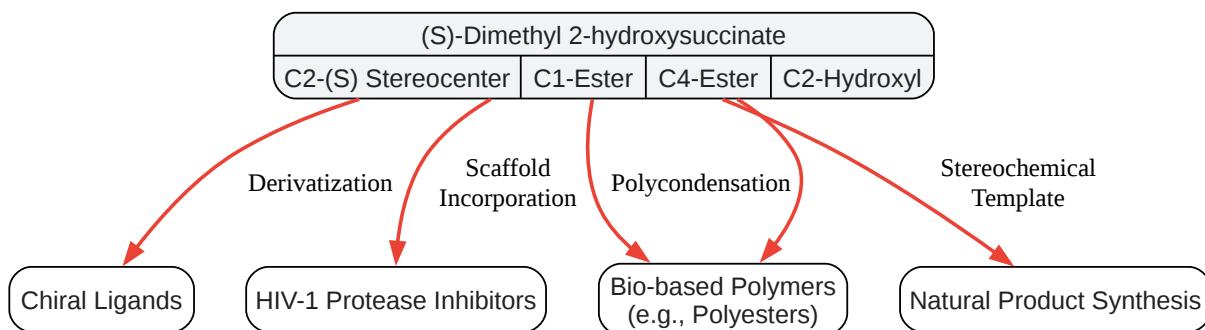
- Reaction Setup: To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add L-malic acid (1.0 eq) and an excess of anhydrous methanol (10-20 eq).
- Catalysis: Carefully add concentrated sulfuric acid (0.05-0.1 eq) dropwise to the stirring suspension.
- Reaction: Heat the mixture to reflux (approximately 65°C) and maintain for 4-8 hours. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting material is consumed.
- Solvent Removal: After cooling to room temperature, remove the excess methanol under reduced pressure using a rotary evaporator.
- Neutralization & Extraction: Dilute the residue with ethyl acetate. Carefully add saturated aqueous sodium bicarbonate solution portion-wise until CO₂ evolution ceases and the aqueous layer is neutral or slightly basic (pH 7-8). Transfer the mixture to a separatory funnel, separate the layers, and extract the aqueous phase two more times with ethyl acetate.
- Washing and Drying: Combine the organic layers and wash sequentially with water and brine. Dry the organic phase over anhydrous sodium sulfate (Na₂SO₄).
- Purification: Filter off the drying agent and concentrate the filtrate under reduced pressure. Purify the resulting crude oil by vacuum distillation (a reported boiling point is 104-108 °C at 1 mmHg) to yield **(S)-Dimethyl 2-hydroxysuccinate** as a colorless oil.[6]

Section 3: Applications in Asymmetric Synthesis and Drug Development

The primary utility of **(S)-Dimethyl 2-hydroxysuccinate** is as a versatile chiral building block. Its predefined stereochemistry allows for the efficient construction of complex, enantiomerically pure molecules, a critical requirement in modern drug development.

The Chiral Synthon Paradigm

By incorporating this molecule, chemists can transfer its existing stereocenter into a target molecule. This strategy is often more efficient and cost-effective than establishing chirality through asymmetric catalysis or resolving a racemic mixture later in a synthetic sequence. The hydroxyl and ester functionalities serve as handles for a variety of transformations, including nucleophilic substitution, oxidation, reduction, and acylation.



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Caption: Strategic applications of **(S)-Dimethyl 2-hydroxysuccinate** as a versatile chiral building block.

Case Study: Synthesis of HIV-1 Protease Inhibitors

(S)-Dimethyl 2-hydroxysuccinate has been utilized as a chiral synthon in the development of novel inhibitors targeting HIV-1 protease.^{[4][6]} In these syntheses, the molecule serves as a central scaffold. The hydroxyl group can be converted into other functionalities or used as an anchor point, while the esters can be hydrolyzed and coupled with other fragments. The inherent (S)-stereochemistry at the C2 position is critical for achieving the correct three-dimensional orientation required for potent binding to the enzyme's active site.

Application in Biodegradable Polymers

Derivatives of (S)-malic acid are valuable for creating biodegradable and biocompatible polyesters, such as poly(malic acid) (PMLA).^[3] **(S)-Dimethyl 2-hydroxysuccinate** is a direct

precursor in this field. Through transesterification or polycondensation reactions, it can be polymerized with various diols to create chiral polyesters. These materials are of significant interest for advanced applications in:

- Drug Delivery Systems: Encapsulating therapeutic agents for controlled release.
- Tissue Engineering: Serving as biocompatible scaffolds for cell growth.

The chirality and functionality of the resulting polymers can influence their physical properties, degradation rates, and interaction with biological systems.[\[3\]](#)

Section 4: Handling, Storage, and Safety

Proper handling and storage are critical to maintain the high purity and stereochemical integrity of **(S)-Dimethyl 2-hydroxysuccinate**.

Table 2: Safety and Storage Recommendations

Parameter	Recommendation	Rationale
Storage Temperature	2-8°C	Minimizes potential degradation and side reactions. [4]
Atmosphere	Store under an inert atmosphere (e.g., Argon, Nitrogen)	Prevents slow oxidation and reaction with atmospheric moisture.
Container	Tightly sealed, appropriate for chemical storage	Prevents contamination and hydrolysis from ambient moisture.
Incompatibilities	Strong oxidizing agents, strong acids, strong bases, reducing agents	Can react exothermically or lead to decomposition. [7]
Primary Hazard	Causes serious eye irritation (H319)	Appropriate personal protective equipment (PPE), including safety glasses or goggles, is mandatory. [8]

Conclusion

(S)-Dimethyl 2-hydroxysuccinate (CAS 617-55-0) is more than a simple chemical reagent; it is a strategic tool for the efficient construction of complex chiral molecules. Its derivation from the natural chiral pool provides an economical and reliable source of stereochemistry. For researchers in drug discovery, medicinal chemistry, and materials science, a thorough understanding of its properties, synthesis, and reactive potential is key to unlocking innovative solutions for asymmetric synthesis challenges.

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